

Core Principles of Sol-Gel Synthesis of Nickel Oxide

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Compound of Interest

Compound Name: Nickel oxide, black

Cat. No.: B15703484

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The sol-gel process for synthesizing nickel oxide generally involves the transition of a colloidal suspension (sol) into a gelatinous network (gel). This process can be broadly divided into the following stages:

- **Hydrolysis and Polycondensation:** A nickel precursor, typically a nickel salt, is dissolved in a suitable solvent. The addition of a catalyst (acid or base) initiates hydrolysis, leading to the formation of nickel hydroxide or hydrated nickel oxide species. Subsequent polycondensation reactions between these species result in the formation of a three-dimensional oxide network, characteristic of a gel.
- **Aging:** The gel is aged to allow for further polycondensation and strengthening of the network structure.
- **Drying:** The solvent is removed from the gel network. This step is critical as it can significantly influence the porosity and microstructure of the final material.
- **Calcination:** The dried gel is subjected to a high-temperature heat treatment. This step removes residual organic compounds and water, and induces the crystallization of the amorphous gel into the desired nickel oxide phase. The formation of black nickel oxide is typically achieved during this stage.^[1]

Experimental Protocols

Several variations of the sol-gel method have been successfully employed for the synthesis of black nickel oxide. The choice of precursor, solvent, and gelling agent, as well as the thermal treatment conditions, significantly impacts the properties of the resulting material.

Protocol Using Nickel Chloride Precursor

This protocol utilizes nickel chloride as the starting material and sodium hydroxide as the precipitating agent.

Materials:

- Nickel (II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Absolute ethanol
- Distilled water

Procedure:

- Dissolve 1.5 g of $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ in 70 mL of absolute ethanol in a round bottom flask with stirring at room temperature to obtain a clear green solution.[\[1\]](#)
- In a separate beaker, dissolve 0.5 g of NaOH in 100 mL of absolute ethanol.[\[1\]](#)
- Add the NaOH solution dropwise to the nickel chloride solution while stirring.[\[1\]](#)
- Continue stirring the mixture at room temperature for 2 hours, during which a light green colored gel will form.[\[1\]](#)
- Filter the gel and wash it thoroughly with distilled water, followed by a final wash with ethanol.[\[1\]](#)
- Air-dry the precipitate to obtain a light green powder.[\[1\]](#)

- Calcine the dried powder in a muffle furnace at approximately 290-350°C for 30 minutes to obtain a black powder of nanocrystalline NiO.[1]

Protocol Using Nickel Nitrate Precursor

This protocol employs nickel nitrate as the precursor and can be performed with or without a surfactant.

Materials:

- Nickel (II) nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH) or other base
- Deionized water or ethanol
- Optional: Poly(alkylene oxide) block copolymer as a surfactant[2]

Procedure:

- Dissolve a specific molar amount of $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ in deionized water or ethanol with vigorous stirring to form a homogeneous solution.[3][4]
- Prepare an alkaline solution, for example, by dissolving NaOH in deionized water.[3][4]
- Add the alkaline solution dropwise to the nickel nitrate solution under constant stirring, often at an elevated temperature (e.g., 75°C), until a desired pH (e.g., pH 12) is reached, resulting in the formation of a thick green precipitate.[3][4]
- The resulting gel is then washed, dried, and calcined at temperatures typically ranging from 500°C to 900°C to yield black NiO nanoparticles.[2][5] The calcination temperature significantly influences the crystallite size and morphology of the final product.[2][5]

Protocol Using Nickel Acetate Precursor

This method is often used for the deposition of NiO thin films but can be adapted for powder synthesis.

Materials:

- Nickel (II) acetate tetrahydrate ($\text{Ni}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$)
- Ethanol or 2-methoxyethanol
- Monoethanolamine (MEA) as a stabilizer

Procedure:

- Dissolve $\text{Ni}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$ in a solvent like absolute ethanol to a desired concentration (e.g., 0.4 M).[\[6\]](#)
- Stir the solution at a moderate temperature (e.g., 60°C) for about 30 minutes.[\[6\]](#)
- Add a stabilizing agent like monoethanolamine (MEA) to the solution (e.g., at a 1:1 molar ratio with the nickel precursor) to prevent precipitation.[\[6\]](#)
- Stir the final solution again at the same temperature for about 15 minutes.[\[6\]](#)
- For powder synthesis, the sol can be heated to evaporate the solvent and form a gel, which is then dried and calcined. For thin films, the sol is typically deposited onto a substrate via spin-coating or dip-coating, followed by annealing.[\[7\]](#)[\[8\]](#)

Influence of Synthesis Parameters

The properties of the synthesized black nickel oxide are highly dependent on the synthesis conditions.

Effect of Precursor

The choice of nickel precursor can affect the morphology and particle size of the resulting NiO nanocrystals.[\[9\]](#) For instance, studies have shown that using nickel sulfate hexahydrate can lead to smaller particle sizes compared to nickel nitrate hexahydrate or nickel acetate tetrahydrate under similar conditions.[\[9\]](#)

Effect of Annealing Temperature

The annealing (calcination) temperature is a critical parameter that influences the crystallinity, grain size, and optical properties of the NiO.

- **Crystallinity and Grain Size:** Generally, increasing the annealing temperature promotes crystallite growth, leading to larger grain sizes.[\[5\]](#) X-ray diffraction (XRD) studies show that diffraction peaks become more intense and narrower at higher temperatures, indicating improved crystallinity.[\[5\]](#)
- **Optical Properties:** The optical band gap of NiO films tends to decrease with increasing annealing temperature.[\[7\]](#)[\[10\]](#) For example, the band gap of sol-gel deposited NiO films was found to decrease from 3.92 eV to 3.68 eV as the annealing temperature was increased from 200°C to 500°C.[\[7\]](#)[\[10\]](#) The optical transparency of NiO films can also be affected, with some studies reporting a decrease in transmittance at higher annealing temperatures.[\[11\]](#)

Data Presentation

The following tables summarize the quantitative data from various studies on the sol-gel synthesis of nickel oxide.

Table 1: Influence of Annealing Temperature on NiO Properties

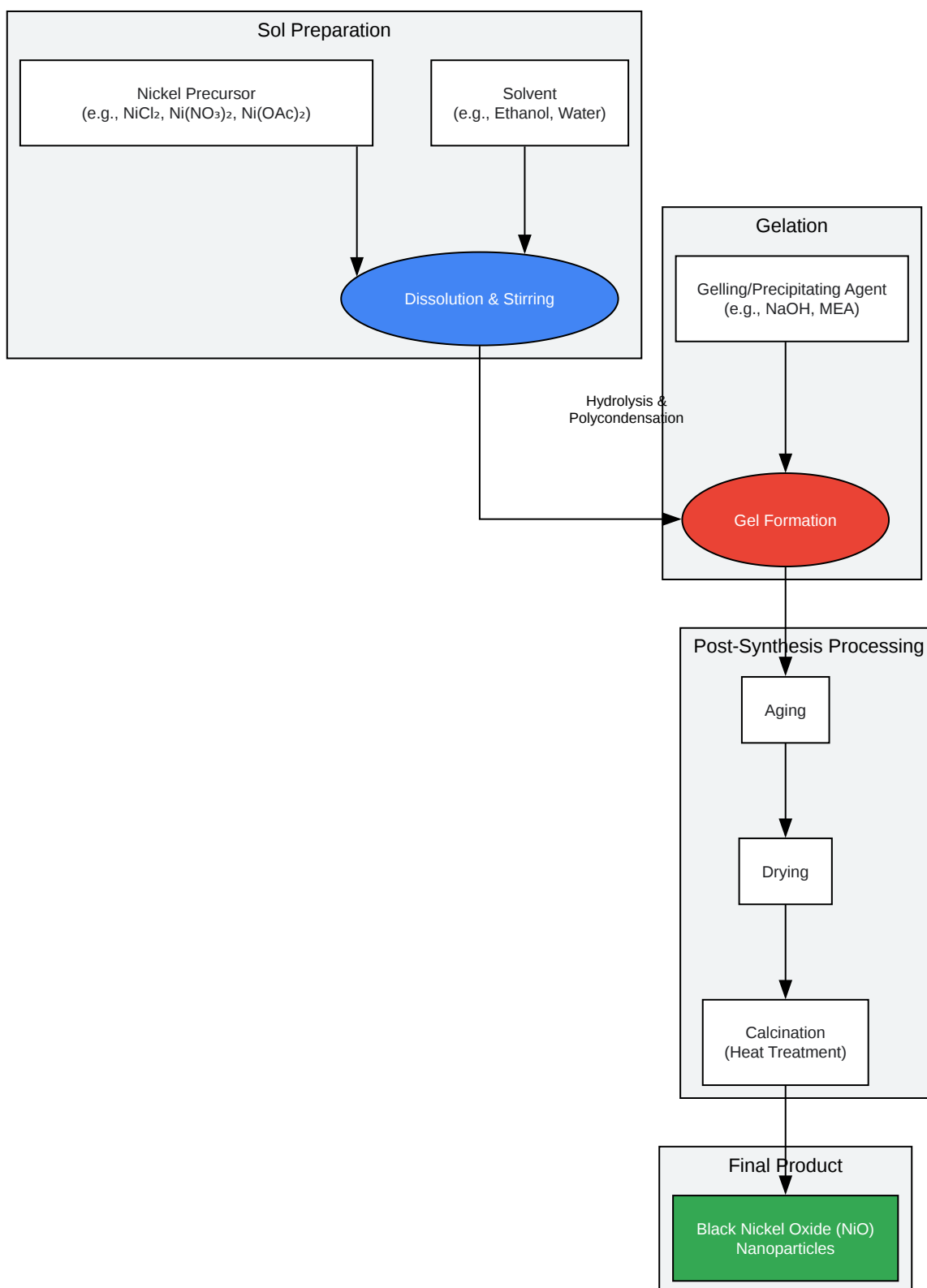
Annealing Temperature (°C)	Crystallite/Grain Size (nm)	Optical Band Gap (eV)	Reference
200	-	3.92	[7] [10]
300	-	-	[11]
400	-	-	[11]
500	15.86	3.68	[5]
700	Larger than at 500°C	-	[5]
800	Optimum for grain size	-	[8]

Table 2: Properties of NiO Synthesized via Different Sol-Gel Routes

Precursor	Synthesis Method	Crystallite Size (nm)	Surface Area (m ² /g)	Morphology	Reference
NiCl ₂ ·6H ₂ O	Sol-Gel	~19	322.7	Agglomerated, irregular	[1]
NiSO ₄ ·6H ₂ O (with urea)	Homogeneous Precipitation	~2	377.1	Agglomerated nanosheets	[1]
Ni(NO ₃) ₂ ·6H ₂ O	Sol-Gel	72.16	-	Spherical	[9]
Ni(CH ₃ COO) ₂ ·4H ₂ O	Sol-Gel	38.63	-	Rod-like	[9]
NiSO ₄ ·6H ₂ O	Sol-Gel	32.84	-	Hexagonal with hollow	[9]

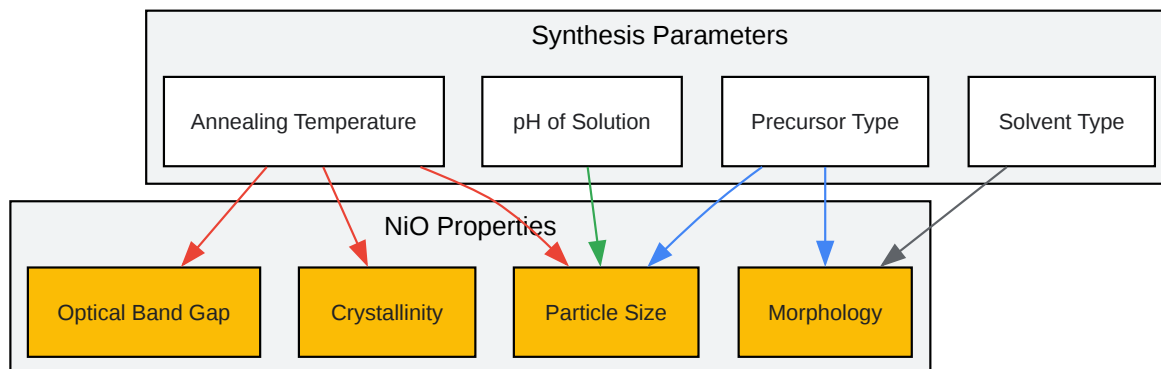
Mandatory Visualizations

Signaling Pathways and Experimental Workflows



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Caption: Workflow for the sol-gel synthesis of black nickel oxide.



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Caption: Influence of synthesis parameters on NiO properties.

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